

Navigating the Disposal of 1-(4-Bromophenyl)cyclobutanol: A Procedural Guide

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Compound of Interest

Compound Name: *1-(4-Bromophenyl)cyclobutanol*

Cat. No.: *B168832*

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents is a cornerstone of laboratory safety and environmental responsibility. This guide provides a detailed protocol for the safe disposal of **1-(4-Bromophenyl)cyclobutanol**, a compound utilized in research and development settings. While specific disposal information for this compound is not readily available, the following procedures are based on established best practices for the management of halogenated organic compounds in a laboratory environment.

Key Chemical and Physical Properties

A summary of the available quantitative data for **1-(4-Bromophenyl)cyclobutanol** is presented below. It is important to note that some of these values are predicted and should be treated as estimates.

Property	Value	Source
Molecular Formula	C10H11BrO	ChemicalBook[1]
Molecular Weight	227.1 g/mol	ChemicalBook[1]
Appearance	White to off-white solid	ChemicalBook[1]
Boiling Point	306.1 ± 25.0 °C (Predicted)	ChemicalBook[1]
Density	1.547 ± 0.06 g/cm³ (Predicted)	ChemicalBook[1]
pKa	14.29 ± 0.20 (Predicted)	ChemicalBook[1]
Storage Temperature	2-8°C	ChemicalBook[1]

Experimental Protocol: Disposal Procedure

The following step-by-step guide outlines the recommended procedure for the safe disposal of **1-(4-Bromophenyl)cyclobutanol** from a laboratory setting. This protocol is designed to minimize risk to personnel and the environment.

1. Personal Protective Equipment (PPE) and Safety Precautions:

- Always handle **1-(4-Bromophenyl)cyclobutanol** in a well-ventilated area, preferably within a fume hood.
- Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid the formation of dust or aerosols.
- Ensure that an emergency eyewash station and safety shower are readily accessible.

2. Waste Collection and Segregation:

- Designate a specific, clearly labeled waste container for **1-(4-Bromophenyl)cyclobutanol** and any materials contaminated with it (e.g., weighing boats, contaminated gloves, filter paper).

- The container should be made of a material compatible with halogenated organic compounds and have a secure, sealable lid.
- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

3. Container Labeling:

- Label the waste container with the full chemical name: "**1-(4-Bromophenyl)cyclobutanol**".
- Include the appropriate hazard warnings. Although specific GHS classifications were not found, based on its structure as a brominated organic compound, it is prudent to handle it with caution. The GHS07 pictogram (Warning) has been associated with this chemical, indicating potential for skin irritation, eye irritation, or being harmful if swallowed.[1]
- Indicate the start date of waste accumulation.

4. Temporary Storage:

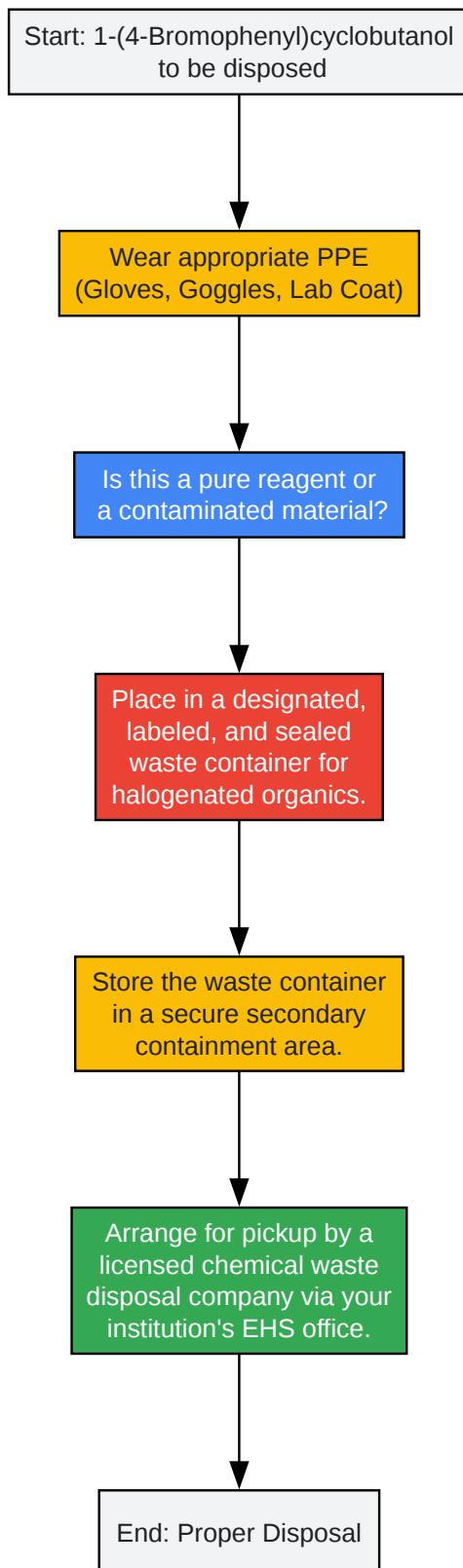
- Store the sealed waste container in a designated, secure secondary containment area.
- This storage area should be cool, dry, and away from incompatible materials such as strong oxidizing agents.

5. Final Disposal:

- The ultimate disposal of **1-(4-Bromophenyl)cyclobutanol** waste must be conducted through a licensed and approved waste disposal company.[2]
- Contact your institution's EHS office to arrange for the pickup and disposal of the chemical waste.
- Never pour **1-(4-Bromophenyl)cyclobutanol** down the drain or dispose of it in regular trash, as this can lead to environmental contamination.[3] Halogenated compounds can be persistent in the environment and may form toxic byproducts, such as hydrogen bromide, upon combustion.[3]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **1-(4-Bromophenyl)cyclobutanol** in a laboratory setting.



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Caption: Disposal workflow for **1-(4-Bromophenyl)cyclobutanol**.

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